

A Technical Guide to the Commercial Sources and Availability of 1-Tetradecanol-d29

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Compound of Interest

Compound Name: 1-Tetradecanol-d29

Cat. No.: B1626932

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial sources, availability, and technical specifications of **1-Tetradecanol-d29** (CAS No: 284474-78-8). This deuterated analog of 1-Tetradecanol (myristyl alcohol) is a valuable tool in various research and development applications, particularly as an internal standard in mass spectrometry-based quantitative analysis.

Commercial Availability and Supplier Specifications

1-Tetradecanol-d29 is available from several specialized chemical suppliers. The products offered typically vary in terms of isotopic purity, chemical purity, available quantities, and price. Below is a comparative summary of offerings from prominent vendors.

Supplier	Product Name	CAS Number	Isotopic Purity	Chemical Purity	Available Quantities
MedChemExpress	1-Tetradecanol-d29	284474-78-8	Not explicitly stated, inquire for details	≥98% (by GC)	10 mg, 50 mg, 100 mg
BOC Sciences	1-Tetradecanol-d29	284474-78-8	98 atom % D	≥98% (by CP)	Custom synthesis
Cayman Chemical	1-Tetradecanol-d29	284474-78-8	≥99% deuterated forms (d1-d29)	≥98%	1 mg, 5 mg, 10 mg
Cambridge Isotope Laboratories, Inc.	1-Tetradecanol-d29	284474-78-8	Not explicitly stated, inquire for details	Not explicitly stated	Inquire for details
Toronto Research Chemicals	1-Tetradecanol-d29	284474-78-8	Not explicitly stated, inquire for details	Not explicitly stated	Inquire for details

Note: The information in this table is based on publicly available data and may be subject to change. It is highly recommended to contact the suppliers directly for the most current specifications and pricing.

Synthesis of 1-Tetradecanol-d29

The synthesis of **1-Tetradecanol-d29** typically involves a two-step process starting from myristic acid.



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Caption: General synthetic pathway for **1-Tetradecanol-d29**.

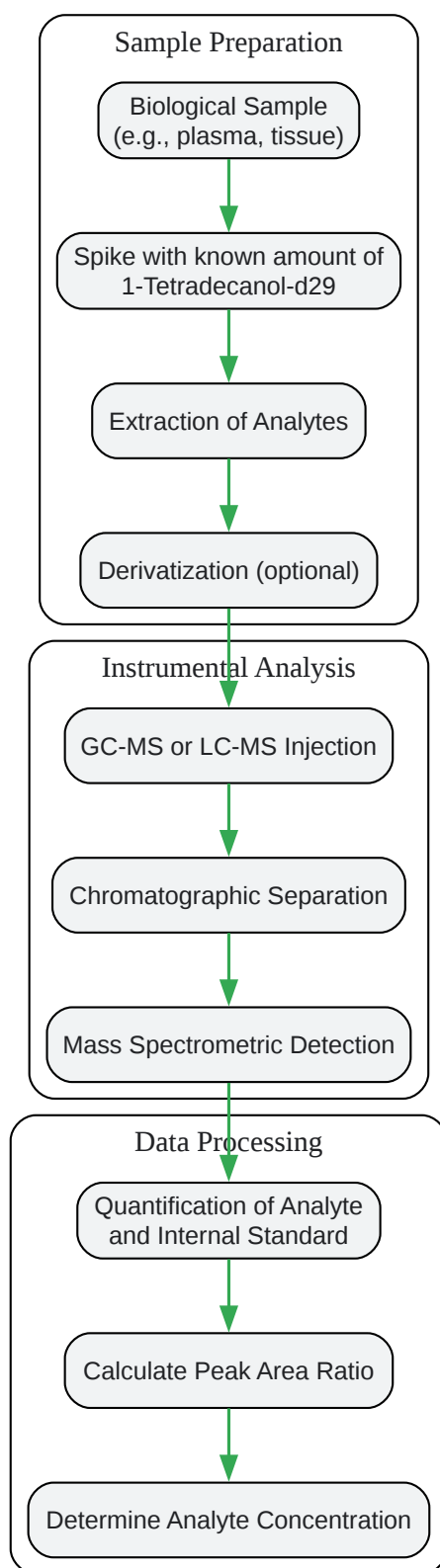
The initial step is the deuteration of myristic acid. This can be achieved through various methods, including catalytic H/D exchange reactions using deuterium gas (D₂) or deuterium oxide (D₂O) in the presence of a suitable catalyst. The extent of deuteration can be controlled to achieve the desired isotopic enrichment.

The second step is the reduction of the deuterated myristic acid to the corresponding alcohol, **1-Tetradecanol-d29**. This is a standard organic transformation that can be accomplished using various reducing agents, such as lithium aluminum deuteride (LiAlD₄) or sodium borodeuteride (NaBD₄), to ensure the hydroxyl-bearing carbon is also deuterated.

Experimental Protocols: Use as an Internal Standard

1-Tetradecanol-d29 is primarily used as an internal standard in quantitative analytical methods, such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS). Its chemical properties are nearly identical to the non-deuterated analyte, but its increased mass allows for its distinction and separate quantification by the mass spectrometer.

General Workflow for Sample Analysis using a Deuterated Internal Standard



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Caption: A typical experimental workflow for using **1-Tetradecanol-d29** as an internal standard.

Key Experimental Considerations:

- **Spiking:** A precise and known amount of **1-Tetradecanol-d29** is added to the sample at the earliest stage of preparation. This allows it to undergo the same extraction, derivatization (if any), and analysis steps as the endogenous 1-Tetradecanol, thereby correcting for any losses or variations during the process.
- **Calibration Curve:** A calibration curve is generated using known concentrations of the non-deuterated 1-Tetradecanol standard, each spiked with the same amount of **1-Tetradecanol-d29**.
- **Quantification:** The ratio of the peak area of the analyte (1-Tetradecanol) to the peak area of the internal standard (**1-Tetradecanol-d29**) is plotted against the concentration of the standards to create the calibration curve. The concentration of the analyte in the unknown samples is then determined by interpolating their peak area ratios from this curve.

This technical guide provides a foundational understanding of the commercial landscape and technical considerations for the use of **1-Tetradecanol-d29**. For specific applications, it is crucial to consult the detailed product specifications from the chosen supplier and to optimize the experimental protocols accordingly.

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